

Environmental Impact of 4-Ethoxy-2-butanol: A Technical Guide

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Compound of Interest

Compound Name: 4-Ethoxy-2-butanol

CAS No.: 53892-34-5

Cat. No.: B13255081

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Disclaimer: Direct experimental data on the environmental impact of **4-Ethoxy-2-butanol** is limited. This guide leverages data from structurally similar short-chain alkoxy alcohols, primarily 2-butoxyethanol and 2-ethoxyethanol, to provide a comprehensive overview of its expected environmental fate and ecotoxicological profile. This approach is a standard practice in preliminary environmental risk assessments when substance-specific data is unavailable.

Executive Summary

This technical guide provides an in-depth analysis of the potential environmental impact of **4-Ethoxy-2-butanol**, a secondary alcohol and glycol ether. Due to a lack of specific experimental data for this compound, this assessment relies on data from close structural analogs, including 2-butoxyethanol and 2-ethoxyethanol. The available data suggests that **4-Ethoxy-2-butanol** is likely to be readily biodegradable and exhibit low potential for bioaccumulation. Its ecotoxicity towards aquatic organisms is predicted to be low to moderate. This document details the methodologies for key environmental assessment experiments, presents available quantitative data for analogous substances, and outlines a plausible biodegradation pathway.

Environmental Fate and Transport

The environmental fate of a chemical substance describes its transport and transformation in various environmental compartments. For **4-Ethoxy-2-butanol**, its behavior is largely dictated by its physicochemical properties.

Biodegradability

Based on data from analogous glycol ethers, **4-Ethoxy-2-butanol** is expected to be readily biodegradable.[1][2] Propylene glycol ethers, a related class of compounds, are also known to be biodegradable.[3] The tertiary butyl ethers of propylene glycol biodegrade at a slower rate, suggesting that the branching in **4-Ethoxy-2-butanol** might slightly reduce its degradation rate compared to linear isomers.[3]

Bioaccumulation

The potential for a substance to bioaccumulate in organisms is often estimated using the octanol-water partition coefficient (Log K_{ow}). A low Log K_{ow} value generally indicates a low potential for bioaccumulation. The Log K_{ow} for the structural analog 2-butoxyethanol is 0.83, and for 2-ethoxyethanol, it is -0.32.[4][5] These values suggest that **4-Ethoxy-2-butanol** is unlikely to bioaccumulate significantly in aquatic organisms.

Environmental Distribution

Due to its miscibility with water, if released into the environment, **4-Ethoxy-2-butanol** is expected to predominantly partition to the water compartment.[6] Its relatively low vapor pressure suggests that volatilization from water surfaces will be a slow process. Adsorption to soil and sediment is expected to be low.

Ecotoxicological Profile

The ecotoxicity of **4-Ethoxy-2-butanol** is predicted based on data from its structural analogs, 2-butoxyethanol and 2-ethoxyethanol. Overall, it is expected to have a low to moderate toxicity to aquatic organisms.

Table 1: Summary of Acute Ecotoxicity Data for Analogous Compounds

Organism	Analogous Compound	Endpoint	Value (mg/L)	Exposure Duration	Reference
Fish					
Lepomis macrochirus (Bluegill)	2-Butoxyethanol	LC50	1474	96 hours	[7]
Oncorhynchus mykiss (Rainbow Trout)	2-Butoxyethanol	LC50	1700	96 hours	
Lepomis macrochirus (Bluegill)	2-Ethoxyethanol	LC50	>10000	96 hours	[8]
Aquatic Invertebrates					
Daphnia magna (Water Flea)	2-Butoxyethanol	EC50	1550	48 hours	
Daphnia magna (Water Flea)	2-Ethoxyethanol	EC50	>10000	48 hours	[8]
Algae					
Pseudokirchneriella subcapitata	2-Butoxyethanol	EC50	1840	72 hours	
Desmodesmus subspicatus	2-Ethoxyethanol	EC50	>1000	72 hours	[8]

LC50: Lethal Concentration for 50% of the test organisms. EC50: Effect Concentration for 50% of the test organisms.

Experimental Protocols

The following are detailed methodologies for key experiments used to assess the environmental impact of chemical substances, based on internationally recognized OECD guidelines.

Ready Biodegradability - OECD 301B (CO₂ Evolution Test)

This test evaluates the potential for a substance to be readily biodegraded by aerobic microorganisms.

- Principle: A solution or suspension of the test substance in a mineral medium is inoculated with activated sludge and incubated under aerobic conditions in the dark for 28 days. The degradation is followed by the measurement of the carbon dioxide produced.
- Methodology:
 - Test Substance Concentration: 10-20 mg of total organic carbon (TOC) per liter.
 - Inoculum: Activated sludge from a domestic wastewater treatment plant, not adapted to the test substance.
 - Test Duration: 28 days.
 - Parameter Measured: Amount of CO₂ evolved is measured by a suitable method (e.g., absorption in a potassium hydroxide solution and titration, or an infrared analyzer).
 - Pass Level: The substance is considered readily biodegradable if the percentage of CO₂ evolution reaches 60% of the theoretical maximum within a 10-day window during the 28-day test period.^{[9][10]}

Acute Toxicity to Fish - OECD 203

This test determines the acute lethal toxicity of a substance to fish.

- Principle: Fish are exposed to the test substance added to water at a range of concentrations for 96 hours. Mortalities are recorded, and the concentration lethal to 50% of

the fish (LC50) is determined.

- Methodology:
 - Test Organism: Recommended species include Rainbow trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
 - Test Concentrations: At least five concentrations in a geometric series.
 - Exposure Duration: 96 hours.
 - Observations: Mortalities are recorded at 24, 48, 72, and 96 hours.
 - Endpoint: The LC50 is calculated at the end of the exposure period.[\[11\]](#)

Acute Immobilisation Test for *Daphnia* sp. - OECD 202

This test assesses the acute toxicity of a substance to *Daphnia magna*.

- Principle: Young daphnids are exposed to the test substance at a range of concentrations for 48 hours. The concentration that immobilizes 50% of the daphnids (EC50) is determined.
- Methodology:
 - Test Organism: *Daphnia magna*, less than 24 hours old at the start of the test.
 - Test Concentrations: At least five concentrations in a geometric series.
 - Exposure Duration: 48 hours.
 - Observations: Immobilization is recorded at 24 and 48 hours.
 - Endpoint: The EC50 for immobilization is calculated after 48 hours.[\[4\]](#)[\[8\]](#)

Alga, Growth Inhibition Test - OECD 201

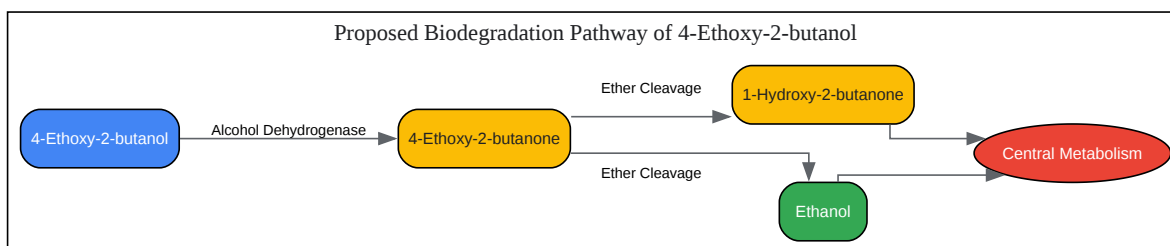
This test evaluates the effects of a substance on the growth of freshwater algae.

- Principle: Exponentially growing cultures of a selected green alga are exposed to various concentrations of the test substance over a period of 72 hours. The inhibition of growth in relation to a control is determined.
- Methodology:
 - Test Organism: Recommended species include *Pseudokirchneriella subcapitata* or *Desmodesmus subspicatus*.
 - Test Concentrations: At least five concentrations in a geometric series.
 - Exposure Duration: 72 hours.
 - Parameter Measured: Algal biomass is measured at least every 24 hours.
 - Endpoint: The EC50 for growth rate inhibition is calculated.[3]

Biodegradation Pathway and Risk Assessment Workflow

Proposed Biodegradation Pathway

The biodegradation of **4-Ethoxy-2-butanol** is likely initiated by the oxidation of the secondary alcohol group to a ketone, forming 4-ethoxy-2-butanone. This is followed by the cleavage of the ether bond, a common metabolic pathway for glycol ethers. This cleavage can result in the formation of ethanol and 1-hydroxy-2-butanone, which are then further metabolized through central metabolic pathways.

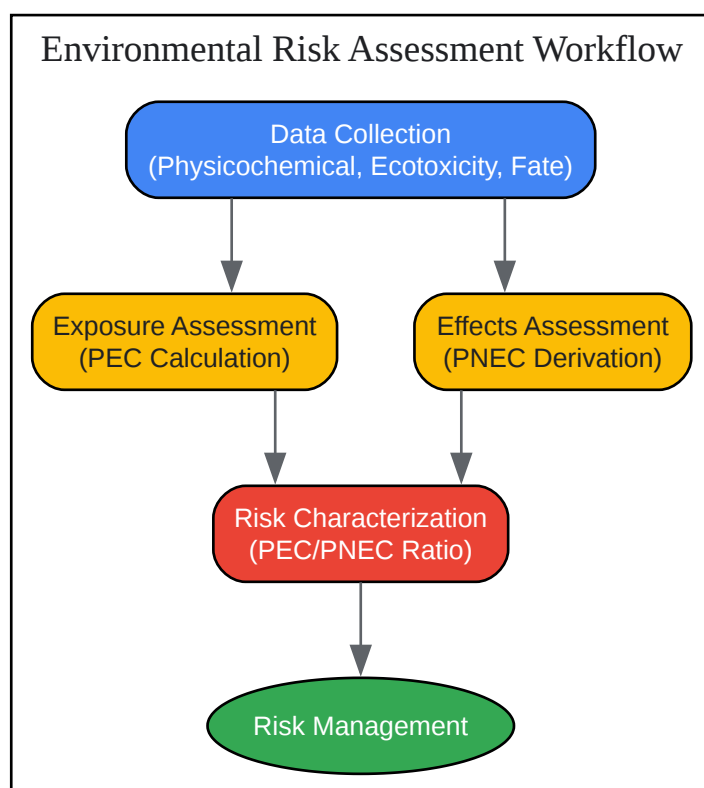


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Caption: Proposed aerobic biodegradation pathway for **4-Ethoxy-2-butanol**.

Environmental Risk Assessment Workflow

The assessment of environmental risk for a chemical substance typically follows a structured workflow, beginning with data collection and culminating in risk characterization.



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Caption: Generalized workflow for environmental risk assessment.

Conclusion

While specific experimental data for **4-Ethoxy-2-butanol** is not readily available, a robust assessment based on structurally similar compounds suggests a favorable environmental profile. It is expected to be readily biodegradable with a low potential for bioaccumulation. The ecotoxicity is predicted to be low to moderate. Further experimental testing following

standardized OECD guidelines would be necessary to definitively characterize the environmental risk of **4-Ethoxy-2-butanol**.

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